

Uprosertib solubility issues DMSO ethanol preparation

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Compound Focus: Uprosertib

CAS No.: 1047634-65-0

Cat. No.: S548425

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Uprosertib Solubility Data

The following table summarizes the available experimental solubility data for **Uprosertib** in different solvents, which is critical for planning your experiments.

| Solvent | Solubility | Notes | Source |
|---------------------|--|---|--------|
| DMSO | ~65 mg/mL (~151.43 mM) | Sonication is recommended. | [1] |
| Ethanol | ~76 mg/mL (~177.05 mM) | Sonication is recommended. | [1] |
| Water | < 1 mg/mL (practically insoluble) | Not suitable for stock preparation. | [1] |
| In Vivo Formulation | ~2 mg/mL (in 10% DMSO, 40% PEG 300, 5% Tween 80, 45% Saline) | Sequential solvent addition and sonication recommended. | [1] |

Step-by-Step Preparation Protocol

Here is a detailed methodology for preparing a 10 mM **Uprosertib** stock solution in DMSO, a standard starting point for *in vitro* assays.

Materials Needed

- **Uprosertib** powder (Molecular Weight: 429.25 g/mol) [2]
- Anhydrous DMSO (High Purity)
- Analytical balance
- Volumetric flask (e.g., 10 mL) or a sterile tube
- Sonicator
- Optional: Benchtop centrifuge

Procedure

- **Calculate Mass:** To prepare 10 mL of a 10 mM stock solution, calculate the required mass of **Uprosertib**.
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 429.25 \text{ g/mol} = 42.93 \text{ mg}$
- **Weigh Compound:** Precisely weigh out 42.93 mg of **Uprosertib** powder using an analytical balance.
- **Transfer and Dissolve:** Transfer the powder into a 10 mL volumetric flask or tube. Add a small volume of DMSO (e.g., 5-7 mL) to dissolve the powder.
- **Sonication:** **Sonication is recommended** to ensure complete dissolution and to disrupt any potential aggregates [1]. Sonicate for 5-10 minutes at room temperature. Avoid excessive heating.
- **Final Volume:** After the compound is fully dissolved, add DMSO to bring the final volume to 10 mL. Mix the solution thoroughly by inverting the container several times.
- **Aliquot and Store:** Aliquot the stock solution into small, single-use vials to avoid repeated freeze-thaw cycles. Store at **-80°C** for long-term stability (recommended for up to 1 year) [1].

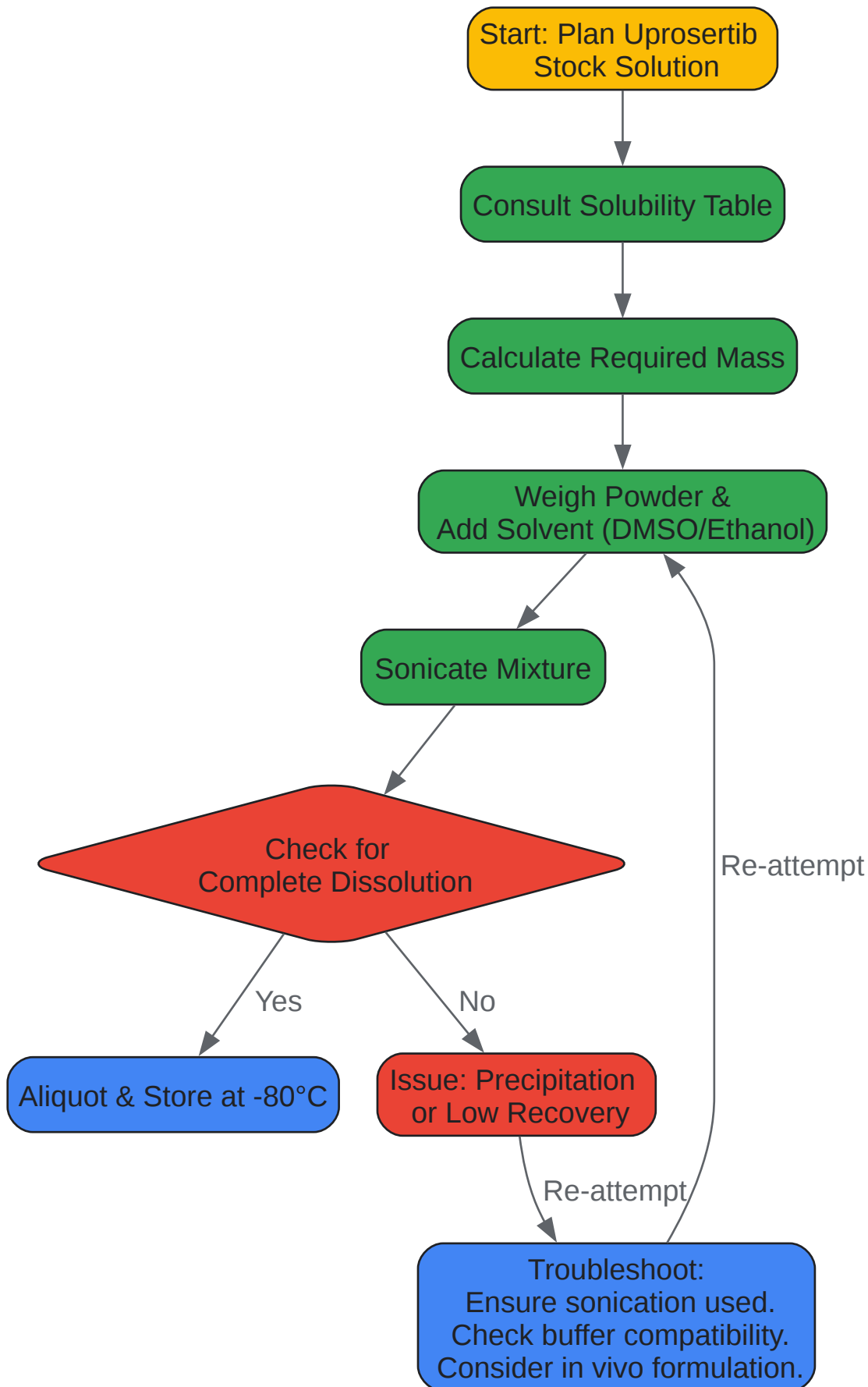
Troubleshooting Common Issues

- **Precipitation upon Dilution:** If precipitation occurs when adding the stock solution to an aqueous buffer, ensure you are adding the stock to the buffer with vigorous vortexing or pipetting, not the other way around. Consider using a different solvent mixture for your working solution, like the *in vivo* formulation provided in the table.

- **Uncertain Solubility:** If you are unsure if the compound is fully dissolved after sonication, you can briefly centrifuge the solution. A pellet at the bottom of the tube indicates incomplete dissolution.

Experimental Workflow

The diagram below outlines the logical workflow for preparing and troubleshooting your **Uprosertib** solutions.



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References

1. | GSK2141795 | Uprosertib | Akt1/2/3 inhibitors | TargetMol Uprosertib [targetmol.com]

2. Uprosertib: Uses, Interactions, Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [Uprosertib solubility issues DMSO ethanol preparation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548425#uprosertib-solubility-issues-dms-ethanol-preparation>]

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